

Safeguarding Research: Proper Disposal Procedures for NRX-103095

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Compound of Interest

Compound Name: NRX-103095

Cat. No.: B10854704

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For researchers and scientists in the dynamic field of drug development, adherence to stringent safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **NRX-103095**, a compound identified as an enhancer of the interaction between β -catenin and its E3 ligase, SCF β -TrCP.[1][2] By ensuring proper handling and disposal, laboratories can maintain a safe environment and mitigate risks.

Key Safety and Hazard Information

NRX-103095 presents specific hazards that necessitate careful handling and disposal. According to its Material Safety Data Sheet (MSDS), the compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] All personnel must be familiar with the following precautionary statements before handling or disposing of this substance:

- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P273: Avoid release to the environment.[3]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- P330: Rinse mouth.[3]

- P391: Collect spillage.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **NRX-103095** is crucial for its safe handling and disposal.

Property	Value
Molecular Formula	C22H16Cl2F3N3O3S[3][4]
Molecular Weight	530.35 g/mol [3]
Appearance	White solid[2]
Purity	>95%[2]
Solubility	Soluble in DMSO and DMF[2]
Storage Conditions	Store at -20°C as a powder or -80°C in solvent. [3]

Experimental Protocol: Disposal of NRX-103095

The following step-by-step protocol outlines the mandatory procedure for the safe disposal of **NRX-103095** and its containers. This protocol is designed to minimize exposure and prevent environmental contamination.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Ensure adequate ventilation in the work area. An operational chemical fume hood is required.
- Wear appropriate PPE:
 - Safety goggles with side-shields.[3]
 - Chemical-resistant gloves (e.g., nitrile).[3]
 - An impervious lab coat or clothing.[3]
 - A suitable respirator if dust or aerosols may be generated.[3]
- An accessible safety shower and eye wash station must be available.[3]

2. Waste Segregation and Collection:

- All solid waste contaminated with **NRX-103095** (e.g., weighing papers, contaminated tips, vials) must be collected in a designated, clearly labeled hazardous waste container.
- Solutions containing **NRX-103095** must be collected in a separate, sealed, and clearly labeled hazardous waste container for liquid chemical waste.
- Do not mix **NRX-103095** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

3. Decontamination of Work Surfaces:

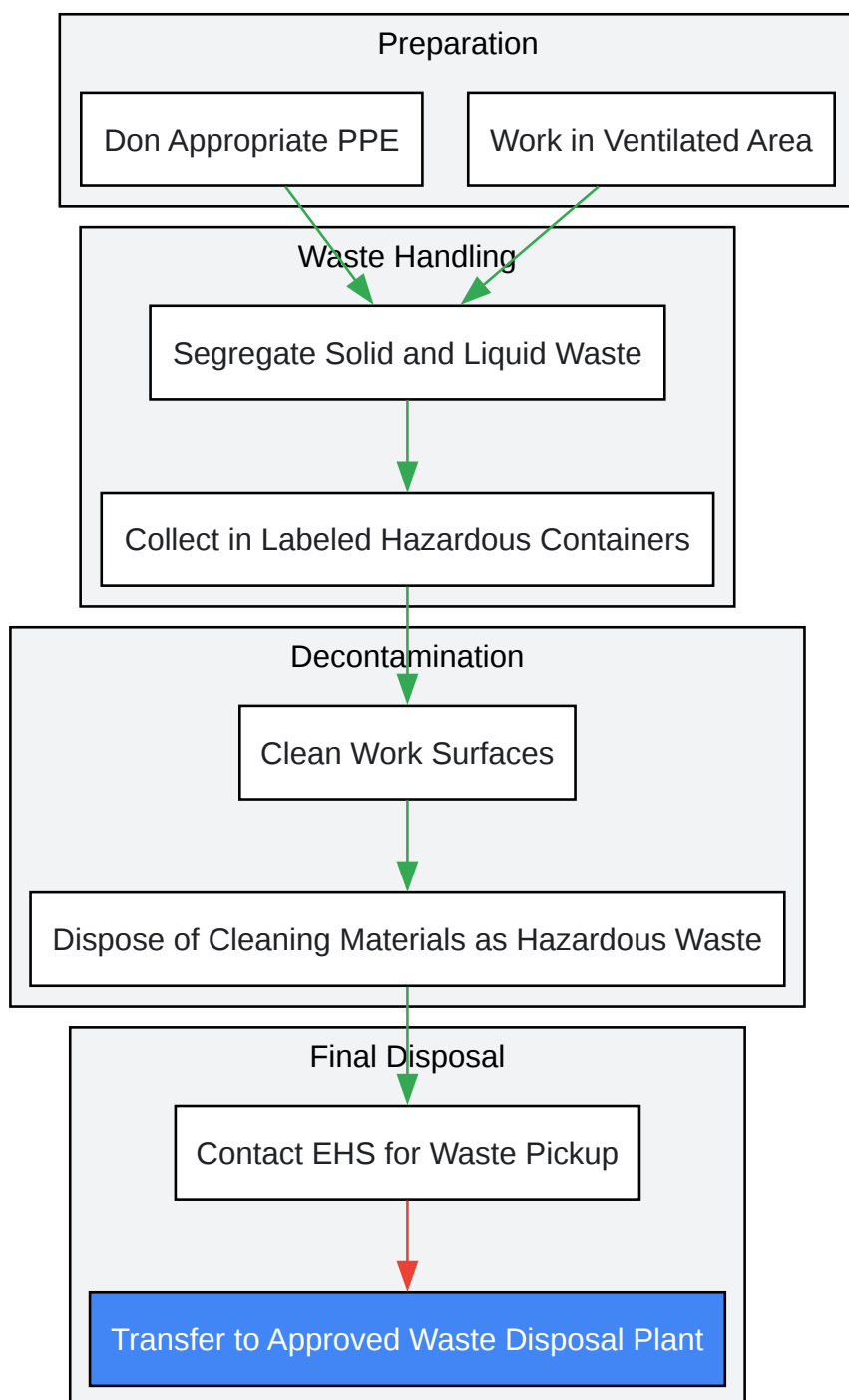
- Thoroughly decontaminate all work surfaces (e.g., benchtops, fume hood sash) after handling **NRX-103095**.
- Use a suitable solvent (e.g., 70% ethanol) followed by a soap and water wash, ensuring all cleaning materials are disposed of as hazardous waste.

4. Final Disposal:

- All waste containing **NRX-103095** must be disposed of through an approved waste disposal plant.^[3]
- Contact your institution's EHS office to arrange for the collection and disposal of the hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **NRX-103095**.



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Caption: Workflow for the safe disposal of **NRX-103095**.

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